

Technical Guide: Solubility Profiling of 2-Ethoxy-5-methylpyrazine[1]

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Compound of Interest

Compound Name: 2-Ethoxy-5-methylpyrazine

CAS No.: 67845-34-5

Cat. No.: B1595268

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Executive Summary

2-Ethoxy-5-methylpyrazine (CAS: 67845-34-5) is a functionalized pyrazine derivative widely utilized in the flavor and fragrance industry for its characteristic nutty, roasted, and vegetable notes.[1] Beyond its organoleptic utility, it serves as a valuable scaffold in medicinal chemistry, particularly in the synthesis of bioactive heterocyclic compounds.

This guide provides a rigorous analysis of its solubility profile. Unlike simple alkyl-pyrazines, the introduction of the ethoxy (-OEt) functionality alters the electron density and lipophilicity of the pyrazine ring, significantly impacting its thermodynamic behavior in organic solvents. This document synthesizes experimental data with predictive thermodynamic models (Hansen Solubility Parameters) to guide researchers in solvent selection for extraction, formulation, and synthesis.

Physicochemical Profile

To understand solubility, we must first establish the solute's fundamental properties. The ethoxy group acts as an electron-donating group (EDG) via resonance, increasing the basicity of the ring nitrogens compared to the parent pyrazine, while simultaneously increasing lipophilicity.

Table 1: Core Physicochemical Properties

Property	Value	Context
Molecular Formula	C ₇ H ₁₀ N ₂ O	Heterocyclic Aromatic Ether
Molecular Weight	138.17 g/mol	Low MW, volatile
LogP (Octanol/Water)	1.70 – 1.95 (Exp/Est)	Moderately Lipophilic
Boiling Point	189–191 °C	Semi-volatile
Density	~1.03 g/mL	Slightly denser than water
Water Solubility	~1.8 – 2.4 g/L	Low to Moderate
pKa (Conjugate Acid)	~0.9 – 1.2	Weak base (protonates in strong acid)

Data Sources: JECFA, PubChem, The Good Scents Company.

Solubility Thermodynamics[1]

The Mechanism of Dissolution

The solubility of **2-Ethoxy-5-methylpyrazine** is governed by three primary interaction forces:

- Dispersion Forces (
): Driven by the aromatic ring and the ethyl/methyl alkyl chains.
- Polar Forces (
): Driven by the permanent dipole of the pyrazine nitrogen atoms and the ether oxygen.
- Hydrogen Bonding (
): The molecule acts strictly as a Hydrogen Bond Acceptor (HBA) due to the lone pairs on the nitrogens and oxygen. It lacks Hydrogen Bond Donors (HBD).

Hansen Solubility Parameters (HSP)

While experimental HSP values for this specific isomer are proprietary, we can derive a high-confidence estimate based on the parent 2-methylpyrazine and group contribution methods.

- 2-Methylpyrazine (Baseline):

[2][3]

- Effect of Ethoxy Group: Increases dispersion (lipophilicity) while slightly diluting the polar density of the ring.

Estimated HSP for **2-Ethoxy-5-methylpyrazine**:

- (Moderate Dispersion)
- (Moderate Polarity)
- (Moderate H-Bond Acceptance)[1]

Implication: The compound resides in the "Solubility Sphere" of medium-polarity solvents. It is miscible with alcohols (ethanol, propylene glycol) because the solvent's OH groups can donate protons to the pyrazine's acceptor sites. It is highly soluble in polar aprotic solvents (DCM, Ethyl Acetate) but shows limited solubility in highly polar water (due to the hydrophobic effect of the ethyl/methyl groups dominating over the H-bond acceptance).

Solvent Compatibility Guide

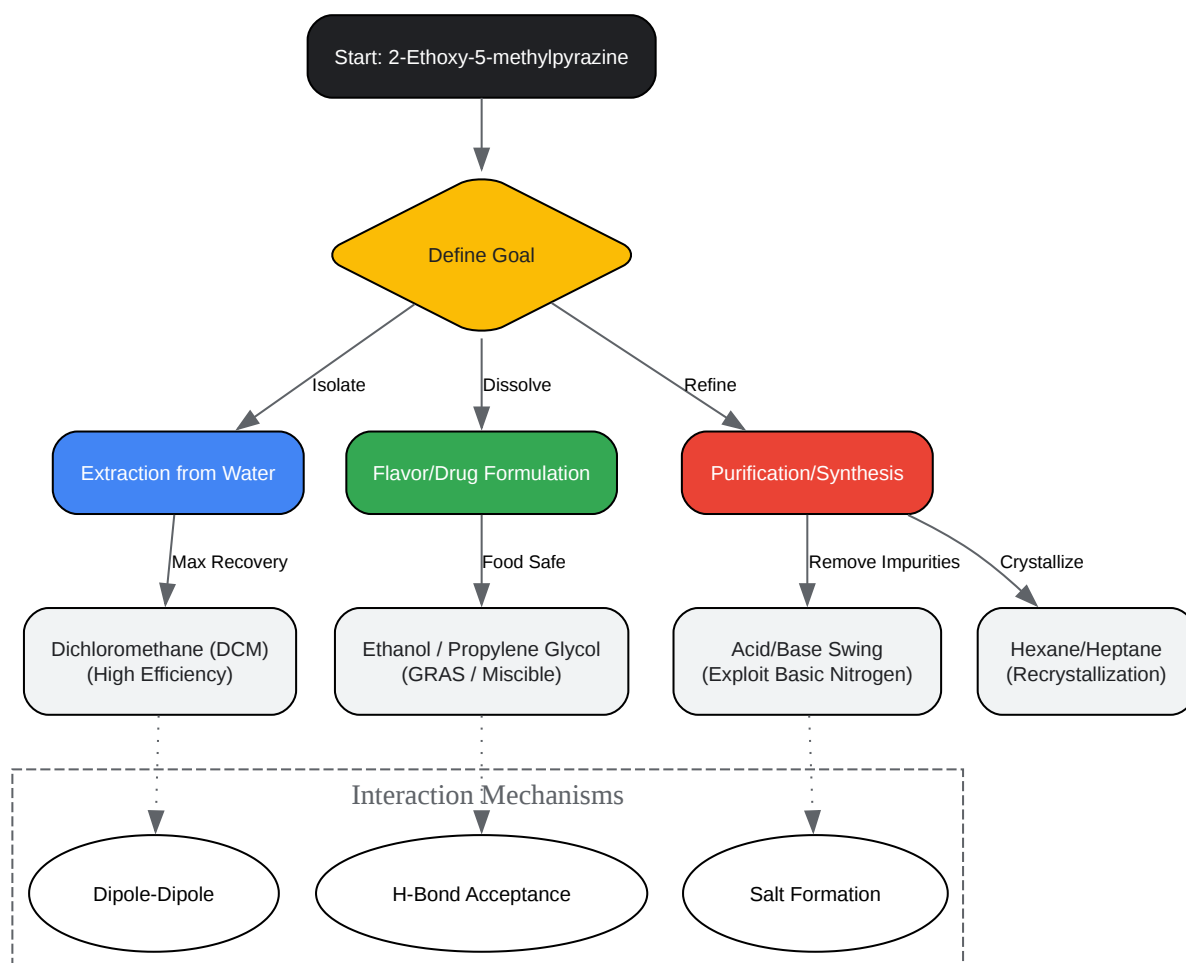
The following categorization helps in selecting the right solvent for specific workflows (Extraction vs. Crystallization vs. Formulation).

Table 2: Solubility Performance by Solvent Class

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight	Application
Alcohols	Ethanol, Methanol, Propylene Glycol	Miscible	Strong H-bond donation from solvent to pyrazine nitrogens.[1]	Flavor formulation, HPLC mobile phase.
Chlorinated	Dichloromethane (DCM), Chloroform	Very High	Excellent dipole-dipole matching; "Gold standard" for extraction.[1]	Liquid-liquid extraction (LLE) from water.[1]
Esters/Ethers	Ethyl Acetate, THF, MTBE	High	Good polarity match; no H-bond donor conflict.[1]	Synthesis workup, chromatography. [1]
Aliphatics	Hexane, Heptane, Cyclohexane	Moderate/High	Soluble due to lipophilic alkyl groups, but less than in DCM.[1]	Crystallization (as anti-solvent), defatting.
Aqueous	Water, Phosphate Buffer (pH 7)	Low (~2 g/L)	Hydrophobic effect dominates. [1]	Waste phase in extraction.[1]
Acids	1N HCl, 5% Acetic Acid	High	Protonation of pyrazine nitrogen forms a soluble salt.[1]	pH-switch purification.[1]

Visualization: Solubility Logic Flow

The following diagram illustrates the decision logic for solvent selection based on the intended application.



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Figure 1: Decision tree for solvent selection based on thermodynamic interactions and process goals.

Experimental Protocols

To validate solubility for critical applications (e.g., precise dosing in animal studies or flavor concentrates), do not rely solely on literature values. Use these self-validating protocols.

Protocol A: Saturation Shake-Flask Method (High Precision)

Objective: Determine the exact thermodynamic solubility limit in a specific solvent at 25°C.

- Preparation: Add excess **2-Ethoxy-5-methylpyrazine** (liquid) to 5 mL of the target solvent in a crimp-sealed glass vial (to prevent evaporation).
- Equilibration: Agitate at 25°C for 24 hours using an orbital shaker.
- Separation: Centrifuge at 10,000 rpm for 10 minutes to separate the undissolved oil phase from the saturated supernatant.
- Sampling: Carefully withdraw the supernatant using a glass syringe with a 0.22 µm PTFE filter.
- Quantification: Dilute the filtrate 1:100 in Ethanol and analyze via GC-FID or HPLC-UV (270 nm).
 - Validation Control: Run a standard curve of known concentration (0.1, 0.5, 1.0 mg/mL) to calculate the unknown.

Protocol B: Visual Titration (Rapid Estimation)

Objective: Quickly determine if a target concentration (e.g., 10% w/v) is viable.

- Weighing: Tare a vial containing 100 mg of **2-Ethoxy-5-methylpyrazine**.
- Titration: Add the solvent in 100 µL increments, vortexing for 30 seconds after each addition.
- Observation: Record the volume required to reach a clear, single-phase solution.
 - Calculation: $\text{Solubility (mg/mL)} = \text{Mass (mg)} / \text{Volume Added (mL)}$.

Critical Application Notes

pH-Dependent Extraction (The "Acid Switch")

Because the pyrazine ring contains basic nitrogen atoms ($pK_a \sim 1.0$), its solubility can be manipulated using pH.

- Neutral pH: The molecule is neutral and lipophilic ($\text{LogP} \sim 1.9$). It extracts into organic solvents (DCM, EtOAc).
- Acidic pH (< 1): The nitrogen protonates, forming a cationic salt. The molecule becomes highly water-soluble and insoluble in non-polar organics.
- Workflow Tip: To purify **2-Ethoxy-5-methylpyrazine** from neutral impurities (like hydrocarbons), extract the organic phase with 1N HCl.^[1] The pyrazine moves to the water phase. Wash the organic phase, then basify the water phase ($\text{pH} > 8$) to recover the pyrazine back into a fresh organic solvent.

Volatility Warning

2-Ethoxy-5-methylpyrazine is semi-volatile.^[1] When removing solvents (e.g., rotary evaporation), use a vacuum controller set to >20 mbar and a bath temperature $<40^\circ\text{C}$. Using high vacuum (<5 mbar) or high heat may result in significant product loss through sublimation/co-evaporation.

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